

# Heptachlor: A Comprehensive Technical Guide to its Physical and Chemical Characteristics

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## Compound of Interest

Compound Name: Heptachlor

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## Introduction

**Heptachlor**, a cyclodiene organochlorine insecticide, was first introduced in the mid-20th century. While its use has been significantly restricted due to its environmental persistence and toxicological profile, a thorough understanding of its physical and chemical properties remains crucial for environmental monitoring, toxicological research, and the development of potential remediation strategies. This technical guide provides an in-depth overview of the core physical and chemical characteristics of pure **heptachlor**, intended to serve as a vital resource for researchers and scientists.

## Chemical Identity and Structure

Pure **heptachlor** is a white to light tan crystalline solid with a camphor-like odor.<sup>[1][2][3]</sup> Its chemical structure is characterized by a chlorinated polycyclic framework.

- IUPAC Name: 1,4,5,6,7,8,8-**heptachloro**-3a,4,7,7a-tetrahydro-4,7-methano-1H-indene<sup>[1][3]</sup>
- CAS Number: 76-44-8<sup>[2][3]</sup>
- Molecular Formula: C<sub>10</sub>H<sub>5</sub>Cl<sub>7</sub><sup>[4][5]</sup>
- Molecular Weight: 373.32 g/mol <sup>[4][5]</sup>

**Figure 1:** Chemical Structure of **Heptachlor**

## Physical Properties

The physical properties of pure **heptachlor** are summarized in the table below. These characteristics are fundamental to understanding its environmental fate and transport.

| Property             | Value   | Reference(s) |
|----------------------|---|--------------|
| Appearance           | White or light tan crystalline solid          | [3]          |
| Odor                 | Mild camphor or cedar-like                    | [3]          |
| Melting Point        | 95-96 °C                                      | [3][6]       |
| Boiling Point        | 135-145 °C at 1-1.5 mmHg                      | [6][7]       |
| Vapor Pressure       | $3.0 \times 10^{-4}$ mmHg at 25 °C            | [8][9]       |
| Density              | 1.57-1.59 g/mL                                | [1][9]       |
| Henry's Law Constant | $1.48 \times 10^{-3}$ atm·m <sup>3</sup> /mol | [8]          |

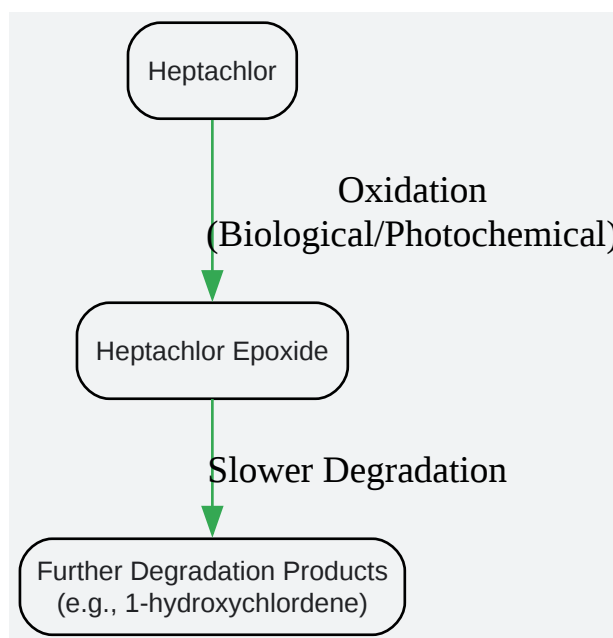
## Chemical Properties and Reactivity

**Heptachlor** is a relatively stable compound but can undergo several chemical transformations, particularly in the environment.

| Property                                      | Value/Description   | Reference(s) |
|---|---|--------------|
| Octanol-Water Partition Coefficient (log Kow) | 5.27 - 5.44   | [1][3][6][8] |
| Water Solubility                              | 0.056 mg/L at 25 °C   | [1][3][6][8] |
| Solubility in Organic Solvents                | Soluble in ethanol, xylene, acetone, and benzene.   | [7]          |
| Stability                                     | Stable in daylight, air, moisture, and moderate heat. Incompatible with strong alkalis and oxidizing agents. Corrodes many metals.                            | [4][7]       |
| Degradation                                   | In the environment, heptachlor is oxidized to form heptachlor epoxide, a more persistent and toxic metabolite. It can also undergo hydrolysis and photolysis. | [1][3][6]    |

## Environmental Fate and Degradation Pathway

**Heptachlor** is a persistent organic pollutant (POP) that can remain in the environment for extended periods.[6] Its primary degradation pathway involves oxidation to **heptachlor epoxide**. This transformation can occur through biological processes in soil and organisms, as well as through photochemical reactions.[1][6]



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**Figure 2:** Simplified Degradation Pathway of **Heptachlor**

## Experimental Protocols

The determination of the physical and chemical properties of **heptachlor** follows standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

### Melting Point Determination (OECD 102)

The melting point of pure **heptachlor** is determined using the capillary method. A small, powdered sample of **heptachlor** is packed into a capillary tube and heated in a controlled temperature bath. The temperature at which the substance is observed to melt is recorded as the melting point.

### Boiling Point Determination (OECD 103)

Due to its high boiling point and potential for decomposition at atmospheric pressure, the boiling point of **heptachlor** is determined under reduced pressure. The substance is heated in a distillation apparatus, and the temperature at which it boils at a specific, reduced pressure is recorded.

## Vapor Pressure Determination (OECD 104)

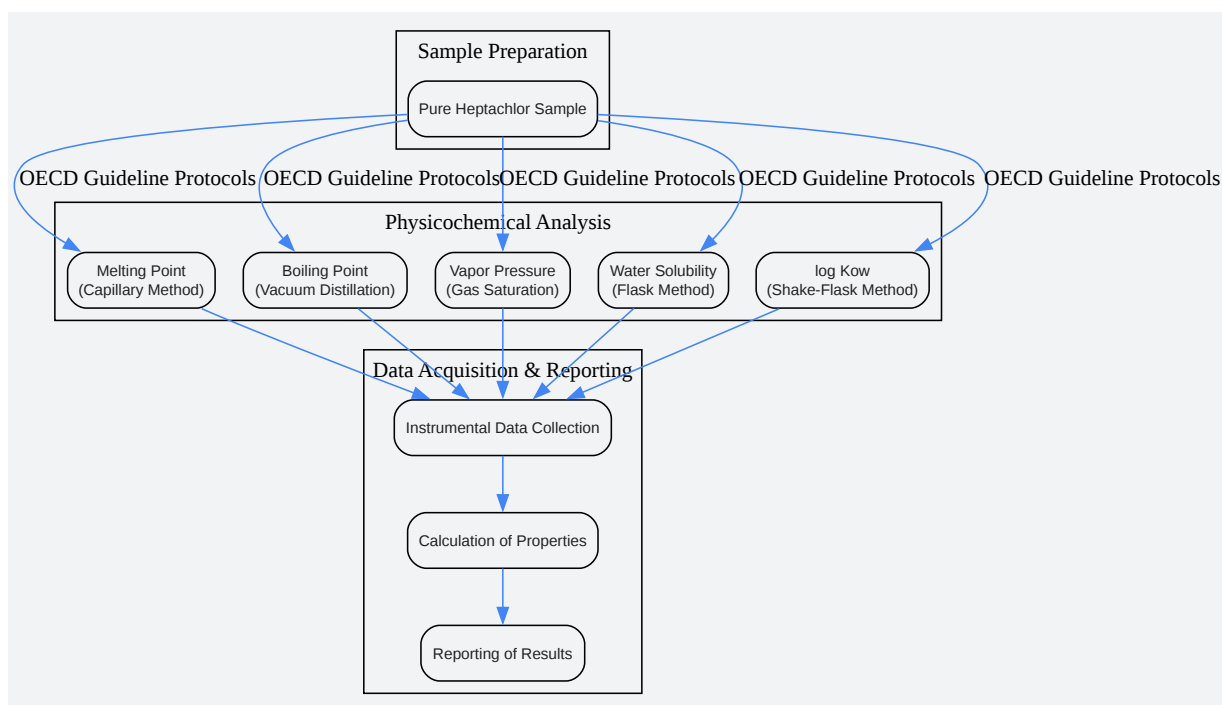
The vapor pressure of **heptachlor** can be determined using a vapor pressure balance or by gas saturation methods. These methods involve measuring the mass of substance transported by a known volume of inert gas at a specific temperature.

## Octanol-Water Partition Coefficient (Kow) Determination (OECD 107/117)

The shake-flask method is a common technique for determining the Kow of a substance. A solution of **heptachlor** in either n-octanol or water is prepared and shaken with the other immiscible solvent until equilibrium is reached. The concentration of **heptachlor** in each phase is then measured, typically by gas chromatography, to calculate the partition coefficient.

## Water Solubility Determination (OECD 105)

The column elution method or the flask method can be used to determine the water solubility of **heptachlor**. In the flask method, an excess of solid **heptachlor** is stirred in water at a constant temperature until the solution is saturated. The concentration of **heptachlor** in the aqueous phase is then determined.



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**Figure 3:** General Experimental Workflow for Physicochemical Characterization

## Spectral Data

The spectral characteristics of **heptachlor** are essential for its identification and quantification.

- **Mass Spectrometry (MS):** The mass spectrum of **heptachlor** shows a characteristic fragmentation pattern that can be used for its unambiguous identification, often in conjunction with gas chromatography (GC-MS).

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed information about the chemical structure of the **heptachlor** molecule.
- Infrared (IR) Spectroscopy: The IR spectrum of **heptachlor** exhibits characteristic absorption bands corresponding to its various functional groups and overall molecular structure.

## Conclusion

This technical guide has summarized the key physical and chemical characteristics of pure **heptachlor**, providing a foundational resource for scientific professionals. The data presented, including its physical constants, chemical properties, and degradation pathways, are critical for a comprehensive understanding of this compound's behavior and impact. The outlined experimental protocols, based on established international guidelines, offer a framework for the reliable determination of these essential properties.

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